

Epigallocatechin 3,5-digallate: A Technical Guide to its Therapeutic Potential

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Compound of Interest

Compound Name: *Epigallocatechin 3,5-digallate*

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Abstract

Epigallocatechin 3,5-digallate (EGCG-digallate), a digallated derivative of the green tea catechin epigallocatechin, is emerging as a potent bioactive compound with significant therapeutic promise. Its unique chemical structure, featuring two galloyl moieties at the 3 and 5 positions, distinguishes it from the more extensively studied Epigallocatechin-3-gallate (EGCG), and may confer enhanced biological activity. This technical guide provides an in-depth overview of the current understanding of EGCG-digallate's therapeutic applications, focusing on its enzyme inhibitory and antiviral properties. This document summarizes available quantitative data, details experimental methodologies where possible, and visualizes key molecular interactions and pathways to support further research and drug development efforts in this area.

Introduction

Epigallocatechin 3,5-digallate is a flavan-3-ol naturally found in trace amounts in the tea plant (*Camellia sinensis*). Its structure, characterized by an epigallocatechin backbone with two galloyl groups, is believed to be a key determinant of its potent bioactivity. While research on EGCG-digallate is less extensive than that on EGCG, preliminary studies indicate its potential as a powerful inhibitor of various enzymes and viruses, suggesting promising applications in metabolic diseases, immunology, and virology. This guide aims to consolidate the existing technical information on EGCG-digallate to facilitate further scientific exploration.

Therapeutic Applications and Quantitative Data

Current research highlights several key therapeutic areas for EGCG-digallate. The available quantitative data, primarily from *in vitro* studies, are summarized below for comparative analysis.

Table 1: Summary of In Vitro Inhibitory Activity of Epigallocatechin 3,5-digallate

Therapeutic Target	Assay Type	Key Findings	IC ₅₀ / Inhibitory Concentration	Reference(s)
Pancreatic Lipase	Enzyme Inhibition Assay	Potent inhibition of a key enzyme in dietary fat absorption.	0.098 μM	[1][2][3][4]
Lymphoid Tyrosine Phosphatase (LYP)	Enzyme Inhibition Assay	Identified as a highly potent inhibitor of LYP, a critical regulator of T-cell activation.	50 nM	[5][6][7]
Human Immunodeficiency Virus Type 1 (HIV-1)	Antiviral Assay	Inhibition of HIV-1 infection by interfering with p24 production, cell-cell fusion, and virus-cell fusion.	2.41–3.44 μM	[8]

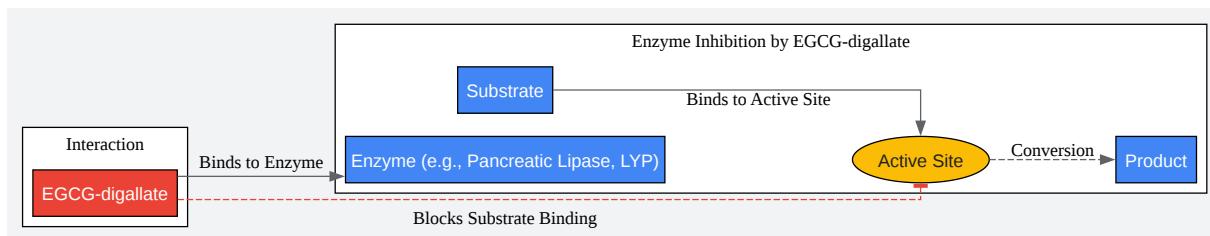
Key Mechanisms of Action and Signaling Pathways

The precise signaling pathways modulated by **Epigallocatechin 3,5-digallate** are still under investigation. However, based on its structural similarity to EGCG and preliminary findings, several mechanisms can be inferred.

Enzyme Inhibition

EGCG-digallate's potent inhibitory effects on enzymes like pancreatic lipase and lymphoid tyrosine phosphatase suggest a direct interaction with the active or allosteric sites of these proteins. The presence of two galloyl moieties likely enhances its binding affinity compared to EGCG.

Below is a conceptual representation of the enzyme inhibition mechanism.



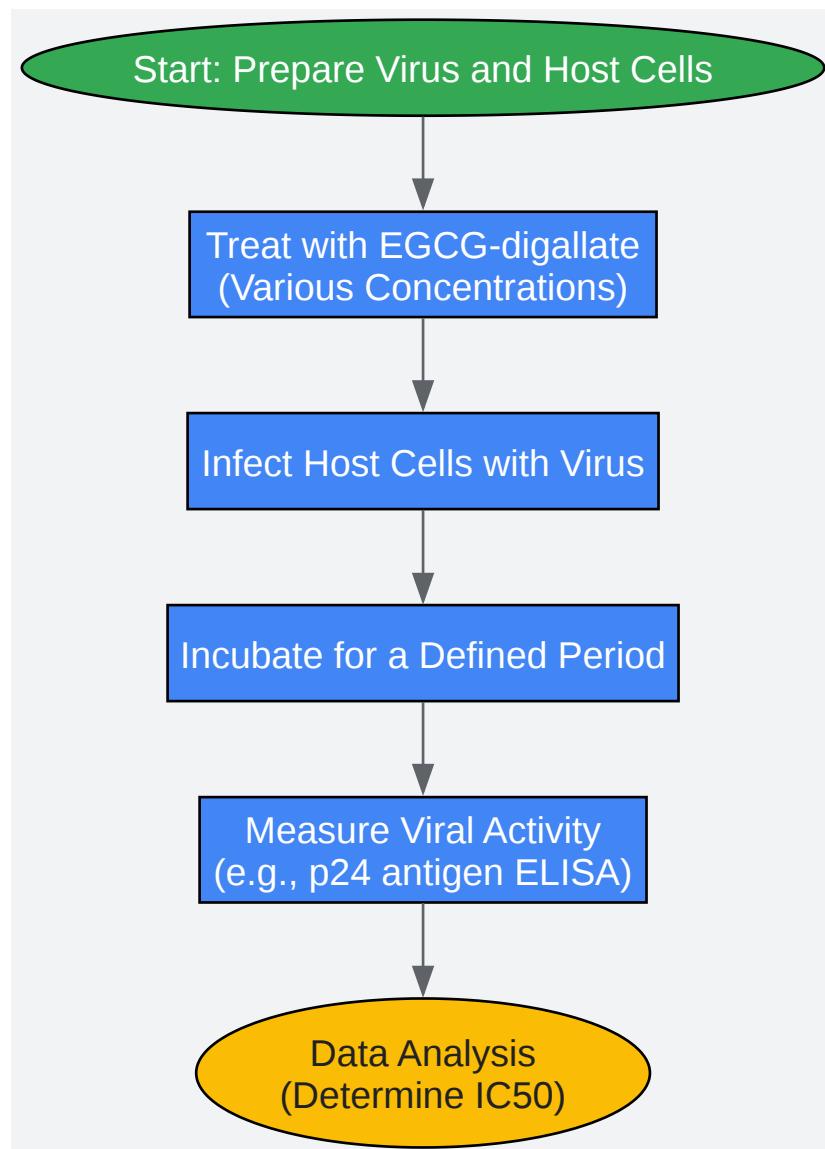
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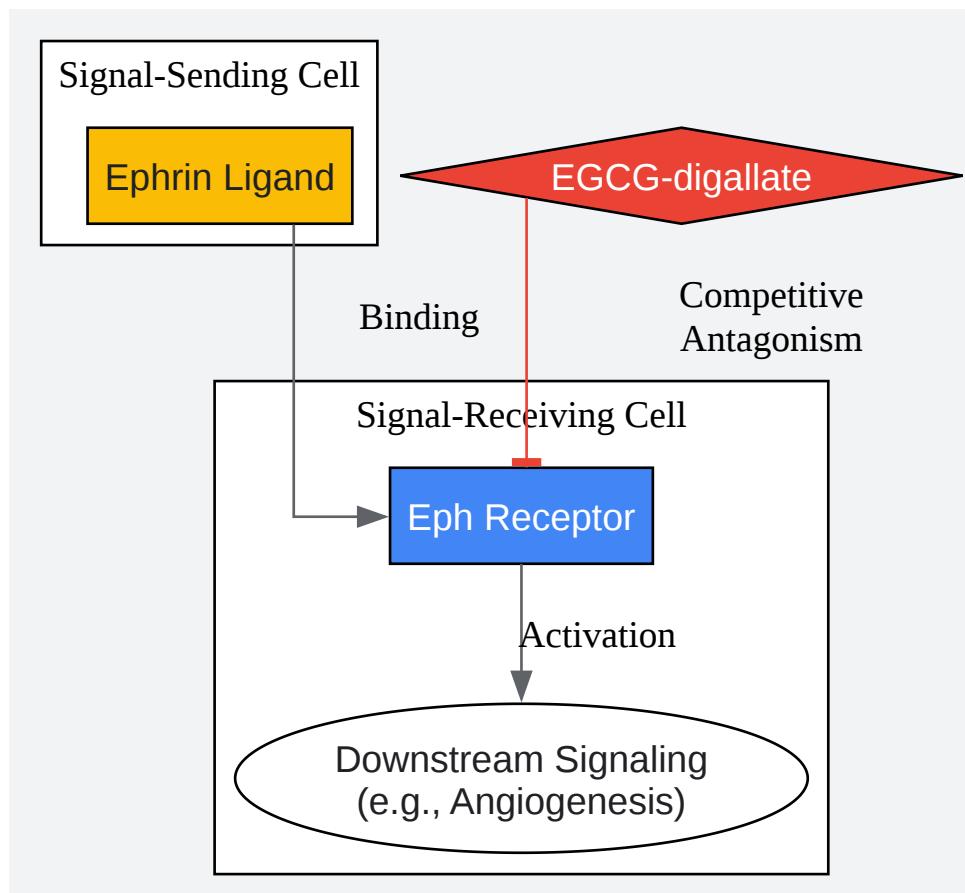
Conceptual diagram of enzyme inhibition by EGCG-digallate.

Antiviral Activity

The observed inhibition of HIV-1 suggests that EGCG-digallate may interfere with viral entry and fusion processes. This could involve interactions with viral envelope proteins or host cell receptors.

The following diagram illustrates a potential workflow for assessing the antiviral activity of EGCG-digallate.





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